Technical Procurement & Synthesis Guide: N,N'-Dihexyl-1,3-propanediamine

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Compound of Interest

Compound Name:	*1,3-Propanediamine, N,N'-dihexyl-*
CAS No.:	*23178-21-4*
Cat. No.:	*B3254038*

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CAS: 23178-21-4 | Formula: $C_{15}H_{34}N_2$ | Molecular Weight: 242.45 g/mol

Executive Summary

N,N'-Dihexyl-1,3-propanediamine (Dihexyl-PDA) is a symmetrical secondary diamine used as a specialized intermediate in the synthesis of ionizable lipids for Lipid Nanoparticles (LNPs), N-heterocyclic carbene (NHC) ligands, and corrosion inhibitors. Unlike its commodity analogs (e.g., N,N-Dimethyl-1,3-propanediamine, DMAPA), Dihexyl-PDA is a non-catalog research chemical.

This guide addresses the "Build vs. Buy" dilemma facing drug development teams. It provides actionable intelligence on sourcing custom synthesis services and details a validated in-house synthesis protocol for rapid prototyping.

Part 1: Strategic Sourcing & Pricing Analysis

The "Build vs. Buy" Equation

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Dihexyl-PDA is not stocked by major catalog vendors (Sigma-Aldrich, TCI, VWR) as a shelf item. It is typically available only through Custom Synthesis or Spot Market Aggregators.

Sourcing Channel	Estimated Lead Time	Price Estimate (USD)	Risk Profile
Custom Synthesis (CRO)	4–8 Weeks	$1,500 – $3,000 per 10g	Low Risk (High Purity Guarantee)
Spot Market (Aggregators)	2–4 Weeks	$500 – $1,000 per 10g	High Risk (Batch variability, CoA validation required)
In-House Synthesis	3–5 Days	<$50 (Material Cost)	Moderate Risk (Requires synthesis capability)

Recommendation: For initial screening (<5g), in-house synthesis is the most time-efficient strategy. For scale-up (>100g), contract a CRO to produce under GMP-like controls.

Key Suppliers (Custom Quote Basis)

- ECHEMI / Molbase: Aggregators that list potential Chinese manufacturers.
- SynQuest Labs / Combi-Blocks: US-based vendors capable of rapid custom synthesis of aliphatic amines.
- BOC Sciences: Specializes in modified diamine precursors.

Part 2: Technical Specifications & Critical Parameters

For drug development applications (e.g., LNP formulation), the purity of the secondary amine is critical to prevent cross-linking or toxicity from unreacted alkyl halides.

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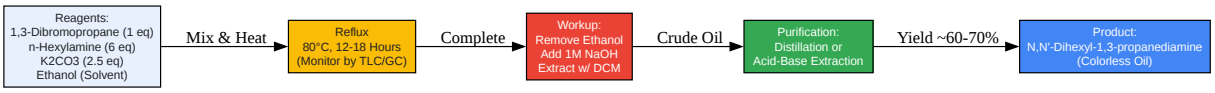
Parameter	Specification	Rationale
Appearance	Colorless to pale yellow oil	Oxidation of amines leads to yellow/brown discoloration.
Purity (GC/NMR)	>97.0%	Impurities (mono-hexyl or tri-hexyl variants) affect stoichiometry in subsequent lipid synthesis.
Water Content	<0.5%	Critical for water-sensitive acylation reactions.
Identity	^{1}H NMR, MS	Must confirm symmetrical substitution (N,N').

Part 3: In-House Synthesis Protocol (Self-Validating System)

Objective: Synthesize 10g of N,N'-dihexyl-1,3-propanediamine via nucleophilic substitution.
Mechanism: Symmetrical alkylation of 1,3-dibromopropane with excess n-hexylamine.

Reaction Scheme

The synthesis relies on using a large excess of hexylamine to suppress the formation of tertiary amines (polyalkylation) and cyclic azetidinium byproducts.



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Figure 1: Workflow for the synthesis of N,N'-dihexyl-1,3-propanediamine minimizing polyalkylation side products.

Step-by-Step Methodology

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1. Setup:

- Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Safety: Work in a fume hood. Alkyl halides are potential carcinogens; amines are corrosive.

2. Reagent Addition:

- Add n-Hexylamine (60.7 g, 0.60 mol, 6.0 eq) to the flask. Note: Excess amine acts as both reactant and solvent/base.
- Add Potassium Carbonate (34.5 g, 0.25 mol, 2.5 eq) as an acid scavenger.
- Add Ethanol (50 mL) to solubilize the mixture.
- Slowly add 1,3-Dibromopropane (20.2 g, 0.10 mol, 1.0 eq) dropwise over 30 minutes at room temperature. Exotherm is possible.[1][2]

3. Reaction:

- Heat the mixture to reflux (~80°C) for 16 hours.
- QC Check: Take an aliquot, dilute in MeOH, and check by GC-MS or TLC (SiO_2, 10% MeOH/DCM + 1% NH_4OH). Disappearance of dibromide indicates completion.

4. Workup (Acid-Base Extraction):

- Cool to room temperature.[3][4][5] Filter off solid salts (KBr).
- Concentrate the filtrate under reduced pressure to remove ethanol and the bulk of excess hexylamine.
- Dissolve the residue in Dichloromethane (DCM) (100 mL).
- Wash 1: Wash with 1M NaOH (50 mL) to remove residual salts.
- Extraction (Critical Step): Extract the organic layer with 1M HCl (3 x 50 mL). The product (diamine) and residual mono-amine will move to the aqueous phase as hydrochloride salts.

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Neutral impurities stay in DCM.

- Basify the combined aqueous extracts to pH >12 using 10M NaOH. The amines will oil out.
- Extract the basic aqueous layer with DCM (3 x 50 mL). Dry over Na_2SO_4 and concentrate.

5. Final Purification:

- The crude oil contains the product and some residual hexylamine.
- Vacuum Distillation: Distill under high vacuum (<1 mbar). Hexylamine comes off first (low bp). The product boils significantly higher.
- Collect the fraction corresponding to N,N'-dihexyl-1,3-propanediamine.[6]

Part 4: Quality Control & Validation

To ensure the material is suitable for drug delivery research (e.g., LNP synthesis), validate using the following criteria.

^1H NMR ($CDCl_3$, 400 MHz) Prediction

- δ 2.65 ppm (t, 4H): Triplet for protons on the hexyl chain adjacent to nitrogen (-NH-CH_2-C_5H_{11}).
- δ 2.68 ppm (t, 4H): Triplet for protons on the propyl backbone adjacent to nitrogen (-NH-CH_2-CH_2-CH_2-NH-).
- δ 1.70 ppm (quint, 2H): Quintet for the central propyl methylene (-CH_2-CH_2-CH_2-).
- δ 1.48 ppm (m, 4H): Multiplet for hexyl beta-protons.
- δ 1.2-1.4 ppm (m, 12H): Bulk methylene envelope.
- δ 0.88 ppm (t, 6H): Terminal methyl groups.
- δ 1.5-2.0 ppm (broad s): Amine protons (-NH-), shift varies with concentration.

Mass Spectrometry (ESI+)

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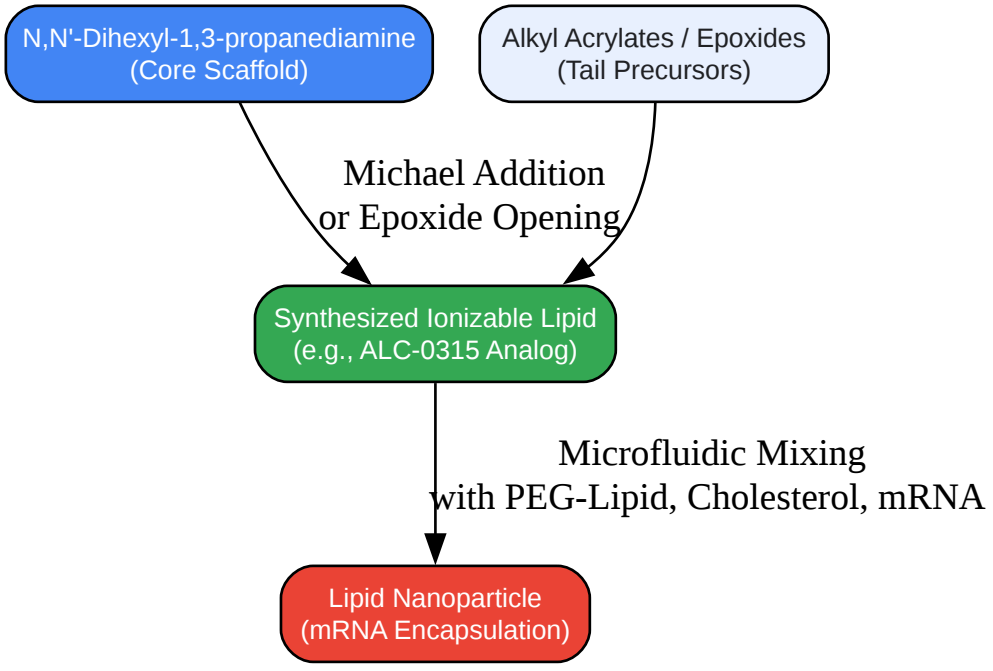
- Target Mass: $[M+H]^+$ = 243.28 Da.
- Fragment Pattern: Look for loss of hexyl fragments if using EI-MS.

Part 5: Applications in Drug Development[4]

Lipid Nanoparticle (LNP) Precursors

Symmetrical diamines are versatile scaffolds for ionizable cationic lipids. By reacting the secondary amines of Dihexyl-PDA with acrylate esters (Michael addition) or epoxides, researchers can generate lipids with:

- Tunable pKa: The distance between nitrogens (propyl linker) influences the protonation behavior in the endosome (pH 5-6).
- Hydrophobic Tails: The hexyl chains provide a "buried" hydrophobic core, distinct from the surface-exposed tails added later.



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Figure 2: Application of N,N'-dihexyl-1,3-propanediamine as a core scaffold for ionizable lipid synthesis in mRNA delivery.

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